

# Stability and safe handling of Tris(trimethylsilyl)methane

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## Compound of Interest

Compound Name: *Tris(trimethylsilyl)methane*

Cat. No.: B092476

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## Technical Support Center: Tris(trimethylsilyl)methane

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) concerning the stability and safe handling of **Tris(trimethylsilyl)methane**. It is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

What is **Tris(trimethylsilyl)methane** and what are its common applications?

**Tris(trimethylsilyl)methane**, with the chemical formula  $C_{10}H_{28}Si_3$ , is an organosilicon compound.<sup>[1]</sup> It is a colorless liquid soluble in hydrocarbon solvents.<sup>[1]</sup> A primary application is in the formation of the sterically demanding "trisyl" ligand.<sup>[2]</sup> For example, it reacts with methyl lithium to produce tris(trimethylsilyl)methyl lithium, also known as trisyllithium, which is utilized in Petersen olefination reactions.<sup>[1]</sup>

What are the main hazards associated with **Tris(trimethylsilyl)methane**?

**Tris(trimethylsilyl)methane** is classified as a combustible liquid.<sup>[3][4]</sup> It can cause skin and serious eye irritation, and may also lead to respiratory irritation.<sup>[4][5]</sup> Upon exposure to high temperatures or open flames, it can produce irritating fumes and organic acid vapors.<sup>[3]</sup> Additionally, the liquid can generate a strong static charge when poured.<sup>[3]</sup>

How should **Tris(trimethylsilyl)methane** be stored?

It is crucial to store **Tris(trimethylsilyl)methane** in a tightly closed container in a cool, dry, and well-ventilated area.[3] The storage location should be kept away from heat, sparks, open flames, and other sources of ignition.[3] For long-term storage, a temperature of -70°C in a freezer is recommended.

What materials are incompatible with **Tris(trimethylsilyl)methane**?

**Tris(trimethylsilyl)methane** is incompatible with acids, alcohols, peroxides, and oxidizing agents.[3] Contact with these substances should be strictly avoided to prevent hazardous reactions.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected reaction or decomposition	Contamination with incompatible materials (acids, alcohols, peroxides, oxidizing agents).[3]	Immediately and safely quench the reaction if possible. Review the experimental protocol to identify and eliminate the source of contamination. Ensure all glassware is clean and dry before use.
Exposure to heat or ignition sources.[3]	Remove the material from the heat source. If a fire occurs, use water spray, foam, carbon dioxide, or dry chemical to extinguish it.[3] Do not use straight streams of water.[3]	
Material appears cloudy or contains precipitates	Reaction with atmospheric moisture or improper storage.	This may indicate hydrolysis or decomposition. It is recommended to use fresh, properly stored material for sensitive reactions. Consider purification by distillation if appropriate and safe to do so.
Skin or eye irritation during handling	Direct contact with the liquid or vapor.[4]	For skin contact, wash the affected area with plenty of soap and water.[3] For eye contact, immediately flush with water for at least 15 minutes, removing contact lenses if present.[3] Seek medical attention.[3] Always wear appropriate personal protective equipment (PPE).

Static discharge during transfer

The liquid generates a strong static charge when poured.[3]

Ground and bond all containers and receiving equipment during transfer.[3]  
Use only non-sparking tools.[3]

## Quantitative Data Summary

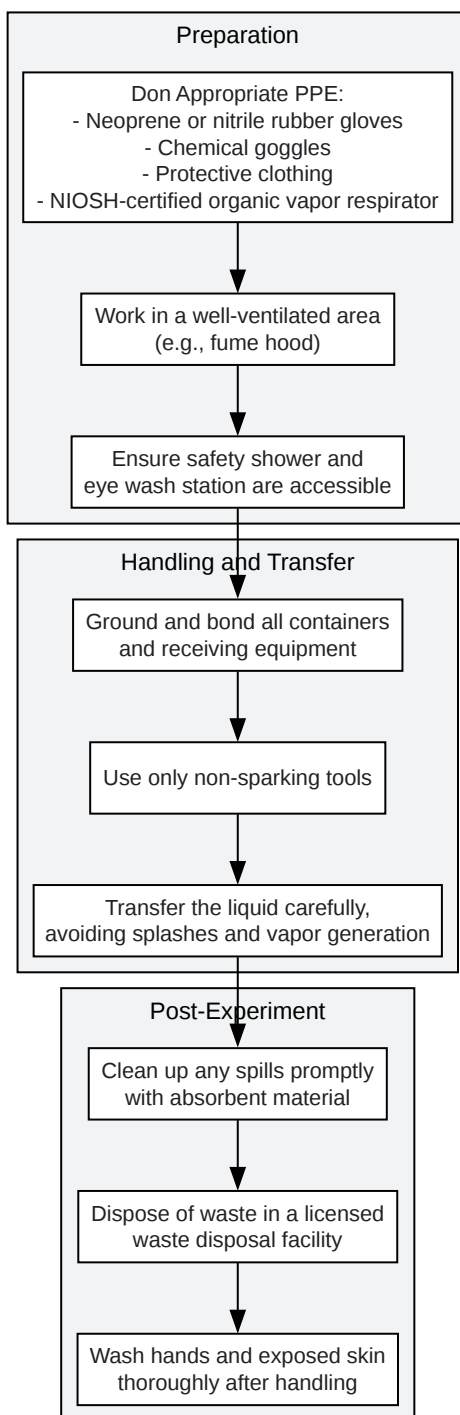
Property	Value	Source(s)
Molecular Formula	C10H28Si3	[3][4]
Molar Mass	232.59 g/mol	[2]
Appearance	Colorless liquid	[1]
Density	0.827 g/mL at 25 °C	[1][2]
Boiling Point	219 °C (426 °F; 492 K)	[1]
55-56 °C at 2 mmHg	[2]	
Flash Point	76 °C (168.8 °F) - closed cup	[2]
Refractive Index	n <sub>20</sub> /D 1.464	[2]

## Experimental Protocols

### Safe Handling and Personal Protective Equipment (PPE)

A standardized workflow for handling **Tris(trimethylsilyl)methane** is crucial to minimize exposure and ensure safety.

## Safe Handling Workflow for Tris(trimethylsilyl)methane



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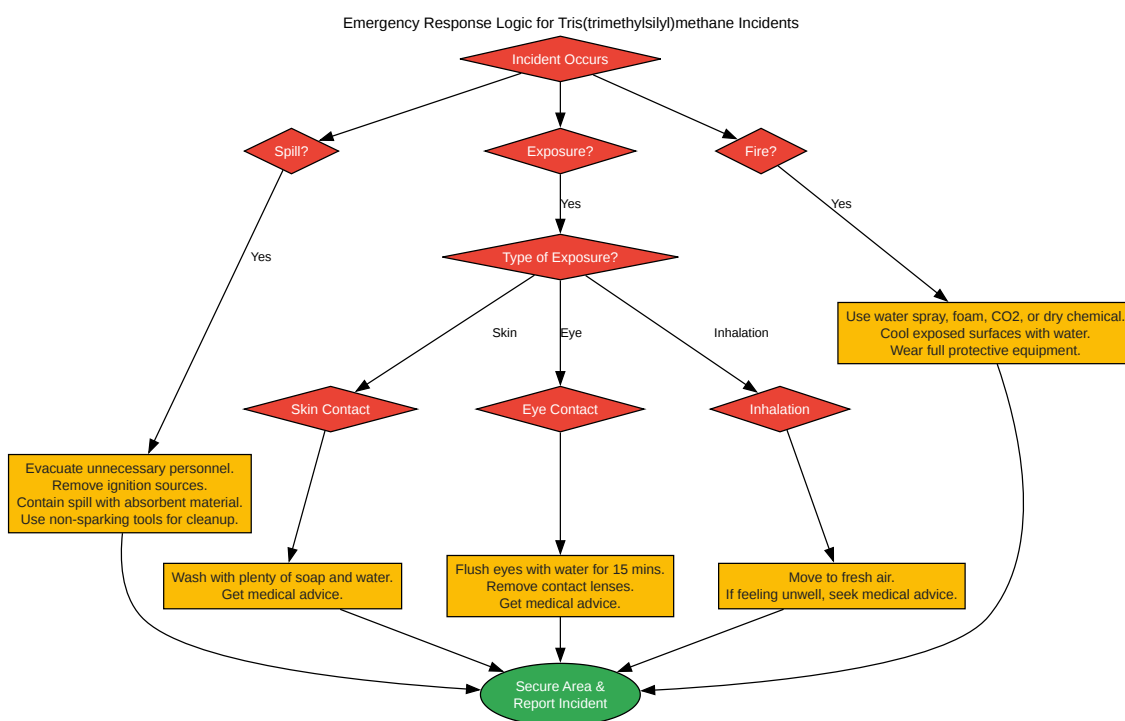
Caption: Workflow for the safe handling of **Tris(trimethylsilyl)methane**.

#### Personal Protective Equipment (PPE) Specifications:

- Hand Protection: Neoprene or nitrile rubber gloves are recommended.[3]
- Eye Protection: Chemical goggles should be worn.[3] Contact lenses should not be worn when handling this chemical.[3]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[3]
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-certified organic vapor (black cartridge) respirator is recommended.[3]

## Spill and Emergency Procedures

In the event of a spill or exposure, the following logical steps should be followed.



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Caption: Decision-making flow for handling emergencies involving **Tris(trimethylsilyl)methane**.

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## References

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